

Application Note: Preparation of SU5204 in DMSO

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Compound of Interest

Compound Name: SU5204

Cat. No.: B15569523

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This document provides a detailed protocol for the dissolution of **SU5204**, a tyrosine kinase inhibitor, in dimethyl sulfoxide (DMSO). Adherence to this protocol is crucial for preparing stable, homogenous stock solutions essential for accurate and reproducible experimental results in cell-based assays and other research applications.

Introduction

SU5204 is a potent inhibitor of Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) and Human Epidermal Growth Factor Receptor 2 (HER2) tyrosine kinases.^{[1][2]} Due to its hydrophobic nature, **SU5204** is poorly soluble in aqueous solutions and requires an organic solvent, such as DMSO, for solubilization. This application note outlines the materials, equipment, and a step-by-step procedure for the effective dissolution of **SU5204** in DMSO.

Physicochemical Properties and Solubility Data

SU5204 is a light yellow to yellow solid.^[1] Its solubility in DMSO is high, but it is important to use anhydrous, high-purity DMSO to achieve the desired concentration and maintain the stability of the compound.^{[1][2]}

Property	Value	Reference
Molecular Weight	265.31 g/mol	[1]
Molecular Formula	C ₁₇ H ₁₅ NO ₂	[1]
Appearance	Light yellow to yellow solid	[1]
Solubility in DMSO	Up to 100 mg/mL (376.92 mM) or 53 mg/mL (199.76 mM)	[1][2]
Storage (Powder)	3 years at -20°C, 2 years at 4°C	[1]
Storage (in Solvent)	6 months at -80°C, 1 month at -20°C	[1][2]

Experimental Protocol: Dissolving SU5204 in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SU5204** in DMSO.

Materials and Equipment

- **SU5204** powder
- Anhydrous, sterile DMSO (newly opened bottle recommended)[1][2]
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Water bath sonicator
- Pipettes and sterile, filtered pipette tips

Procedure

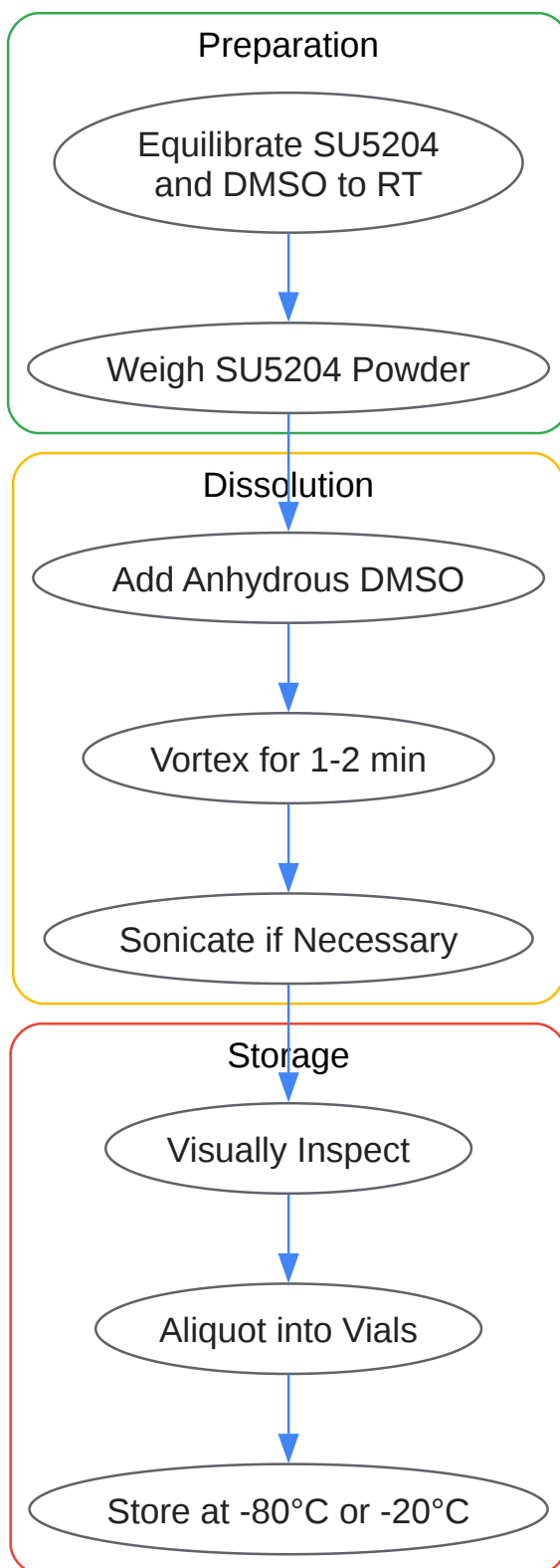
- Preparation: In a biological safety cabinet or a clean fume hood, allow the **SU5204** powder and anhydrous DMSO to equilibrate to room temperature. This is particularly important for

DMSO, which has a freezing point of 18.5°C and may be solid at room temperature.[3]

- Weighing: Accurately weigh the desired amount of **SU5204** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.653 mg of **SU5204**.
- Addition of DMSO: Carefully add the appropriate volume of anhydrous DMSO to the vial containing the **SU5204** powder. For a 10 mM stock solution, add 1 mL of DMSO to 2.653 mg of **SU5204**.
- Initial Mixing: Tightly cap the vial and vortex for 1-2 minutes to facilitate initial dissolution.
- Sonication: If precipitation or particulate matter is observed, place the vial in a water bath sonicator.[1] Sonicate for 10-15 minutes, or until the solution becomes clear and homogenous. The heat generated during sonication can aid in dissolution.
- Final Inspection: Visually inspect the solution to ensure that all the powder has completely dissolved and the solution is clear.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[1][2]

Diagrams

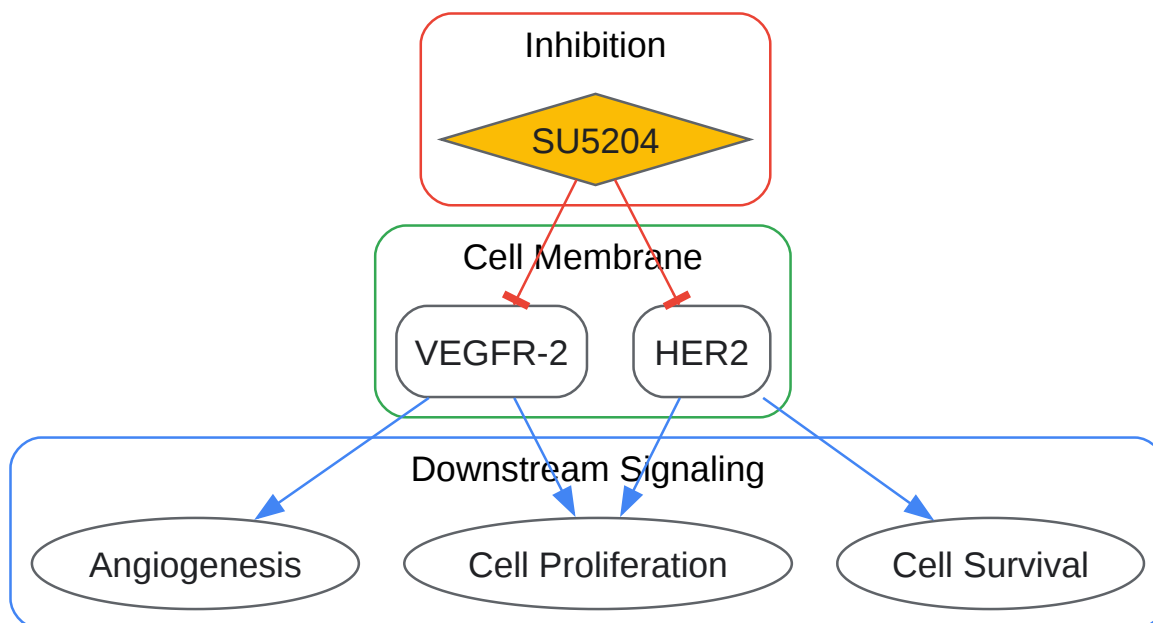
Experimental Workflow



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Caption: Workflow for dissolving **SU5204** in DMSO.

SU5204 Mechanism of Action



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Caption: **SU5204** inhibits VEGFR-2 and HER2 signaling pathways.

Safety Precautions

- Always handle **SU5204** and DMSO in a well-ventilated area, preferably a fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Refer to the Safety Data Sheet (SDS) for **SU5204** and DMSO for detailed safety information.

Conclusion

This application note provides a comprehensive and detailed protocol for the dissolution of **SU5204** in DMSO. By following these guidelines, researchers can prepare stable and reliable stock solutions, ensuring the integrity and reproducibility of their experimental outcomes.

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